

Comprehensive Application Notes and Protocols for C.I. Disperse Red 19

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

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Introduction to C.I. Disperse Red 19

C.I. Disperse Red 19 (CAS 2734-52-3), also known as **C.I. 11130**, is a versatile synthetic organic dye belonging to the **azo dye class**. It appears as a **dark purple to dark red-brown crystalline powder** [1] [2]. Its molecular formula is $C_{16}H_{18}N_4O_4$, with a molecular weight of 330.34 g/mol [3] [1].

Disperse Red 19 is characterized by its **non-ionic nature** and very **low water solubility**, making it particularly suitable for dyeing hydrophobic synthetic fibers [4]. Beyond its primary use in textiles, it also finds application in advanced material science, such as serving as a **red side group in non-linear optical (NLO) polyesters** for potential use in optical switching devices [3] [2].

Key Chemical and Physical Properties

A thorough understanding of the dye's properties is essential for developing effective dyeing protocols and predicting its behavior under different conditions.

Table 1: Fundamental Properties of C.I. Disperse Red 19 [3] [1] [2]

Property	Specification
CAS Number	2734-52-3
Colour Index (CI)	11130
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₄
Molecular Weight	330.34 g/mol
Physical Form	Dark purple to dark red-brown crystalline powder
Melting Point	>300 °C
Water Solubility	234.5 µg/L at 25 °C
λ _{max}	495 nm
Solubility (Organic)	Soluble in ethanol, acetone, and benzene

Table 2: Fastness Properties of **C.I. Disperse Red 19** (ISO Standards) [1] [2]

Fastness Type	Rating	Fastness Type	Rating
Light Fastness	5	Washing Fastness (Stain)	5
Ironing Fastness	4	Perspiration Fastness (Fading)	4-5
Washing Fastness (Fading)	4	Perspiration Fastness (Stain)	5

Color Reaction under Different Conditions [1] [2]:

- **Strong Sulfuric Acid:** Yellow color
- **Diluted Sulfuric Acid:** Brown color
- **Strong Hydrochloric Acid:** Red, then turning brown

Fiber Dyeing Mechanism and Principles

The dyeing process for hydrophobic fibers with disperse dyes like Disperse Red 19 is fundamentally a **mass transfer process** from an aqueous dye bath to the solid fiber polymer, driven by **substantivity**—the natural attraction between the dye and the fiber [4].

Molecular Interactions

The dye molecules are held within the fiber's polymer system primarily by:

- **Van der Waals forces**
- **Hydrogen bonding** [4] These intermolecular forces are electrostatic attractions between the non-ionic dye molecules and the hydrophobic fiber matrix [5].

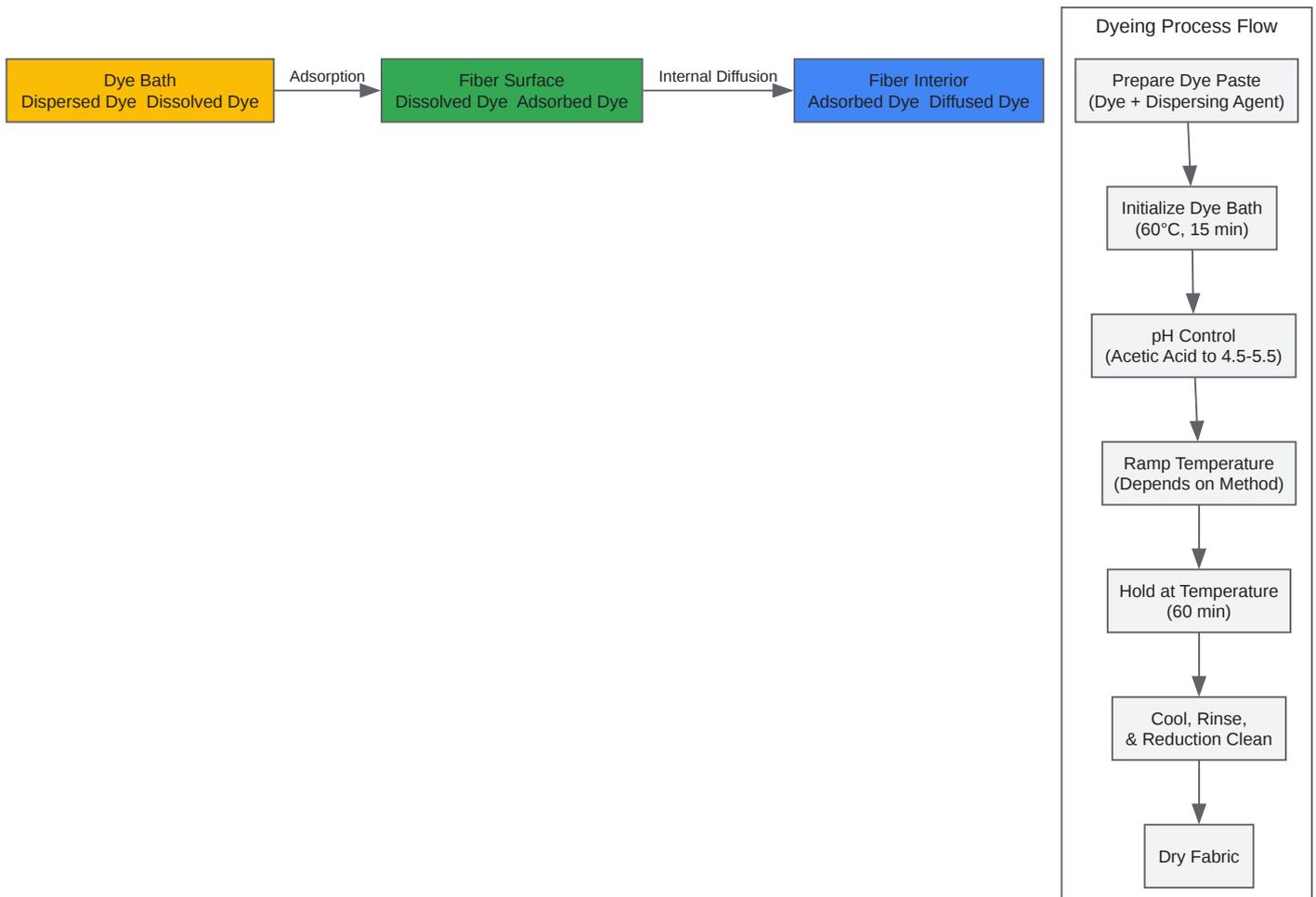
Dyeing Process Steps

The dyeing mechanism occurs through these simultaneous, established equilibria [4]:

- **Diffusion:** Dye dispersions break into individual molecules in the water.
- **Adsorption:** Dissolved dye molecules are adsorbed onto the fiber surface.
- **Diffusion:** Adsorbed dye diffuses from the fiber surface into the interior.

The following diagram illustrates this process and the equipment workflow:

Polyester Dyeing Process and Mechanism



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Detailed Dyeing Protocols

Dyeing Polyester Fabric

A. High-Temperature (HT) Method

This method is carrier-free and conducted at high temperatures, typically around 130°C, which requires specialized pressure equipment [6] [4] [7].

Table 3: High-Temperature Dyeing Recipe for Polyester [4]

Component	Concentration	Function
C.I. Disperse Red 19	x % (owf)	Coloring agent
Dispersing Agent	0.5-1.5 g/L	Ensures stable dye dispersion
Acetic Acid	To adjust pH 4.5-5.5	Provides optimal acidic conditions

Procedure [4]:

- **Paste Preparation:** Prepare a smooth paste of the dye with a small amount of warm water and dispersing agent.
- **Bath Initialization:** Set the dye bath at 60°C with the dispersed dye and material. Run for 15 minutes.
- **pH Adjustment:** Use acetic acid to adjust the pH to 4.5-5.5.
- **Temperature Ramp:** Raise the temperature to 130°C at a controlled rate of 1-2°C per minute.
- **Dyeing:** Maintain at 130°C for 30-60 minutes to allow for dye diffusion and fixation.
- **Cooling & Rinsing:** Cool the bath as rapidly as possible to 60°C. Perform a hot rinse.
- **Reduction Clearing** (if required for improved wash fastness):
 - Use 2 g/L sodium hydroxide (36°Bé)
 - Use 2 g/L sodium hydrosulfite
 - Treat at 70°C for 20 minutes
- **Final Rinse:** Rinse thoroughly and dry.

B. Carrier Dyeing Method

This method utilizes chemical carriers to enable effective dyeing at temperatures of 90-100°C, making it suitable for blends or when HT equipment is unavailable [4] [7].

Procedure [4]:

- **Paste Preparation:** Prepare dye paste as in the HT method.
- **Bath Setup:** Add dye, dispersing agent, and **carrier** (type and concentration as recommended by supplier) to the bath at 60°C.
- **Material Addition:** Enter the material and run for 15 minutes.
- **pH Adjustment:** Adjust pH to 4-5.5 with acetic acid.
- **Temperature Ramp:** Raise temperature to 90-100°C.
- **Dyeing:** Maintain at this temperature for 60 minutes.
- **Cooling & After-Treatment:** Cool to 60°C and perform reduction cleaning and rinsing as in the HT method.

Note on Carriers: Conventional carriers (e.g., o-phenylphenol, dichlorobenzene) are effective but often toxic and odorous. Recent research focuses on **ecological alternatives** such as **o-vanillin, p-vanillin, and coumarin**, which provide effective carrier action without associated health and environmental risks [7].

C. Thermosol Dyeing Method

This is a continuous, dry-heat fixation process ideal for woven fabrics and high-volume production [4].

Procedure [4]:

- **Padding:** Impregnate the fabric with dye solution using a padding mangle.
- **Drying:** Dry at approximately 100°C (infrared drying is ideal to minimize dye migration).
- **Thermo-fixing:** Heat the fabric in a Thermosol unit at **205°C for 60-90 seconds**. This high temperature causes the dye to sublime and diffuse into the fiber.
- **After-Treatment:** Wash off unfixed dye, thickeners, and chemicals with warm water. Perform reduction cleaning if necessary.

Dyeing Acetate and Polyamide Fibers

While the fundamental chemistry is similar, dyeing parameters for acetate and polyamide fibers are typically less strenuous than for polyester.

General Procedure for Acetate and Polyamide [1] [4]:

- **Dye Bath Setup:** Use a liquor ratio of 10:1 to 20:1.
- **Dye Concentration:** Typically 1-3% (owf) depending on shade depth.
- **pH:** Maintain slightly acidic to neutral conditions (pH 5-6) using acetic acid.

- **Temperature:** Dye at **80-85°C** for 60-90 minutes.
- **After-Treatment:** Rinse thoroughly. Soap washing at 50-60°C can be performed to enhance fastness.

Specialized Applications and Techniques

Transfer Printing and Artistic Applications

Disperse Red 19 can be used in creative and small-scale applications without immersion dyeing [6]:

- **Fabric Crayons:** Draw on paper with disperse dye-based crayons, then iron onto synthetic fabric to transfer the design.
- **Stamp Pad Ink:** Use disperse dye-based "Heat Set Ink" with rubber stamps on paper, then iron onto fabric.
- **Iron-on Paintings:** Mix powdered dye with water to create a paint, apply to paper, and heat-transfer to fabric using an iron or heat press.

Stability in Ink Formulations for Digital Printing

For inkjet printing of textiles, the dispersion stability of the dye is paramount. Key factors for stable Disperse Red 19 inks include [8]:

- **Dispersant MF** (sodium naphthalenesulfonate formaldehyde condensate) is an effective anionic dispersant.
- **Additive Optimization:**
 - **Ethylene Glycol + Glycerol:** 6-14 wt% (combined) as viscosity modifiers/humectants.
 - **PVP-K30:** <0.7 wt% as a water-soluble polymer for stability.
 - **Triethanolamine:** <1 wt% as a pH modifier.
- **Stability Theories:**
 - **DLVO Theory:** Balance of van der Waals attraction and electrostatic repulsion.
 - **Steric Hindrance:** Non-ionic surfactants (e.g., Fatty Alcohol Polyoxyethylene Ether) create overlapping molecular chains that prevent particle agglomeration.

Analysis and Testing Protocols

Extraction of Disperse Dyes from Fibers for Analysis

For forensic analysis or quality control, extracting the dye from the fiber is necessary. Several effective methods exist [9]:

Table 4: Extraction Methods for Disperse Dyes from Polyester Fibers [9]

Method	Solvent	Temperature & Time	Notes
1	Chlorobenzene	Boiling for 5 min	Effective for many dyes
2	Chlorobenzene	100°C for 15 min (sealed capillary)	For single-fiber analysis
3	DMF:ACN (1:1)	120-130°C for 1-2 min	For single-fiber analysis
5	Pyridine:Water (4:3)	100°C for 1 hr	Suitable for HPLC analysis

Assessment of Dyeing Quality

- **Color Fastness:** Evaluate using ISO standards for washing, light, perspiration, and rubbing as referenced in Table 2 [1] [2].
- **Color Strength (K/S Value):** Measure using a spectrophotometer to quantify the depth of shade achieved.
- **Uniformity:** Visually and instrumentally assess the evenness of dye distribution.

Health, Safety, and Environmental Considerations

- **Toxicity:** Disperse dyes, including Disperse Red 19, generally have low acute toxicity but should be handled with care. Risk statements include **H302 (Harmful if swallowed)** and **H317 (May cause an allergic skin reaction)** [1] [2].
- **Personal Protective Equipment (PPE):** Wear appropriate gloves, eye protection, and dust masks when handling dye powder.
- **Environmental Impact:** Dyehouse effluents containing disperse dyes must be treated before discharge. Research shows **natural coagulants like *Alcea rosea* root mucilage** can remove up to **86% of disperse dyes** from wastewater under optimal conditions (pH=11, coagulant concentration=200 mg/L) [10].

- **Reduction Cleaning:** This step is crucial not only for fastness but also for minimizing the release of unfixed dye into the environment during subsequent washes.

Conclusion

C.I. Disperse Red 19 is an effective and versatile disperse dye for coloring hydrophobic synthetic fibers like polyester, acetate, and polyamide. Successful application requires careful control of **temperature, pH, and time**, with the specific method chosen based on available equipment, fiber type, and desired outcome. The ongoing development of **ecological carriers** and **effective wastewater treatment strategies** using natural coagulants helps mitigate the environmental impact of dyeing processes, aligning textile coloration with the principles of green chemistry.

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